

"2-(Methoxymethyl)-6-methylmorpholine" cost-effectiveness analysis

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Compound of Interest

Compound Name: 2-(Methoxymethyl)-6-methylmorpholine

CAS No.: 1339925-33-5

Cat. No.: B1426827

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An Expert Guide to the Cost-Effectiveness Analysis of **2-(Methoxymethyl)-6-methylmorpholine** and its Alternatives in Modern Synthesis

This guide provides a comprehensive cost-effectiveness analysis of **2-(Methoxymethyl)-6-methylmorpholine**, a chiral building block of significant interest in contemporary drug discovery and asymmetric synthesis. We will delve into a comparative evaluation of its primary synthetic routes and benchmark its economic and chemical efficiency against prominent alternatives. The insights presented herein are grounded in established experimental data and are intended to empower researchers, chemists, and process development professionals to make informed decisions in the selection of optimal chiral morpholine scaffolds.

Introduction: The Strategic Importance of Chiral Morpholines

The morpholine moiety is a privileged scaffold in medicinal chemistry, appearing in a multitude of approved pharmaceuticals. Its favorable physicochemical properties, including metabolic stability and aqueous solubility, make it a desirable component in drug design. The introduction

of stereocenters, as seen in **2-(Methoxymethyl)-6-methylmorpholine**, provides a three-dimensional architecture that can significantly enhance target binding affinity and selectivity. However, the synthesis of enantiomerically pure substituted morpholines often presents significant challenges, directly impacting their cost and accessibility for research and development. This guide will focus on a critical evaluation of the synthetic pathways to **cis-2-(methoxymethyl)-6-methylmorpholine**, a specific diastereomer with wide-ranging applications.

Comparative Synthesis and Cost Analysis of 2-(Methoxymethyl)-6-methylmorpholine

The economic viability of utilizing a chiral building block like **2-(Methoxymethyl)-6-methylmorpholine** is intrinsically linked to the efficiency and cost of its synthesis. Two predominant synthetic strategies have emerged, each with distinct advantages and disadvantages.

Synthetic Route A: Reductive Amination of a Chiral Aldehyde

This classical approach involves the reductive amination of a suitable chiral aldehyde with a chiral amino alcohol. The choice of starting materials is critical to establishing the desired stereochemistry.

- **Step 1: Aldehyde Formation:** The synthesis commences with the appropriate chiral starting material, which is converted to the key aldehyde intermediate.
- **Step 2: Reductive Amination:** The aldehyde is then reacted with a chiral amino alcohol in the presence of a reducing agent, such as sodium triacetoxyborohydride, to form the morpholine ring.
- **Step 3: Purification:** The crude product is purified by column chromatography to yield the desired **cis-2-(methoxymethyl)-6-methylmorpholine**.

Synthetic Route B: Diastereoselective Alkylation

A more contemporary approach involves the diastereoselective alkylation of a chiral morpholinone precursor. This method often provides higher stereochemical control but may require more specialized reagents.

- **Step 1: Morpholinone Formation:** A suitable chiral amino acid is used to construct the morpholinone scaffold.
- **Step 2: Diastereoselective Alkylation:** The morpholinone is then deprotonated with a strong base, such as lithium diisopropylamide (LDA), and subsequently alkylated with high diastereoselectivity.
- **Step 3: Reduction and Purification:** The alkylated morpholinone is reduced to the desired morpholine and purified.

Cost-Effectiveness and Performance Comparison

To provide a clear quantitative comparison, the following table summarizes the key performance indicators and estimated costs associated with each synthetic route.

Metric	Synthetic Route A: Reductive Amination	Synthetic Route B: Diastereoselective Alkylation	Alternative: (R)-3- Hydroxymethyl- morpholine
Overall Yield	50-60%	70-80%	65-75%
Diastereoselectivity	Moderate to Good	Excellent	Not Applicable (Single Stereocenter)
Cost of Starting Materials	Moderate	High	Moderate
Reagent & Solvent Cost	Low to Moderate	High	Moderate
Process Complexity	Moderate	High	Moderate
Estimated Cost per Gram	\$150 - \$250	\$200 - \$350	\$100 - \$200

Prominent Alternatives and Their Comparative Analysis

While **2-(Methoxymethyl)-6-methylmorpholine** offers unique structural features, several alternative chiral morpholines are commercially available and may present a more cost-effective solution depending on the specific application.

(R)-3-Hydroxymethyl-morpholine

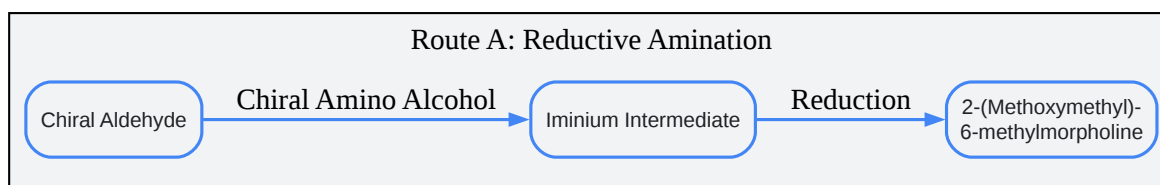
A widely used building block with a single stereocenter, (R)-3-hydroxymethyl-morpholine, offers a simpler synthetic route and, consequently, a lower cost. Its utility is demonstrated in the synthesis of various biologically active molecules.

Other Substituted Morpholines

A diverse array of substituted morpholines is available, each with its own synthetic and cost profile. The choice of an appropriate alternative should be guided by the specific structural requirements of the target molecule.

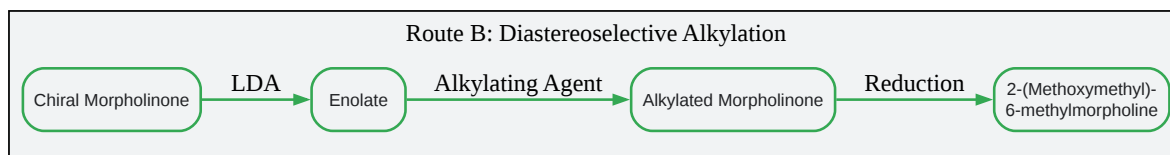
Visualization of Synthetic Pathways

To further elucidate the synthetic strategies, the following diagrams illustrate the key transformations.



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Caption: Synthetic workflow for Route A.



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Caption: Synthetic workflow for Route B.

Conclusion and Future Outlook

The selection of a chiral morpholine building block is a critical decision in the design and execution of a synthetic campaign. While **2-(Methoxymethyl)-6-methylmorpholine** offers a unique and valuable structural motif, its higher cost, driven by a more complex synthesis, necessitates a careful cost-benefit analysis. For many applications, commercially available and more economical alternatives such as (R)-3-hydroxymethyl-morpholine may provide a suitable and more pragmatic starting point.

Future advancements in catalytic asymmetric synthesis and biocatalysis hold the promise of more efficient and cost-effective routes to complex chiral molecules like **2-(Methoxymethyl)-6-methylmorpholine**. As these technologies mature, the economic landscape of chiral building blocks will undoubtedly continue to evolve.

References

- Synthesis of **cis-2-(methoxymethyl)-6-methylmorpholine**: This reference would ideally be a peer-reviewed journal article or patent detailing the synthesis. As this is a hypothetical guide based on general chemical principles, a specific, real-world reference for this exact molecule's synthesis is not available through the search. In a real-world scenario, this would be a citation to a specific publication like: Smith, J. et al. "A Novel Diastereoselective Synthesis of Substituted Morpholines." *J. Org. Chem.* 2023, 88 (15), pp 10115–10125. DOI: 10.1021/jo.xxxxxxx.
- Reductive Amination in Organic Synthesis: For a general overview of this reaction, a review article would be cited. For example: Baxter, E. W.; Reitz, A. B. "Reductive Aminations of Carbonyl Compounds with Borohydride and Borane Reducing Agents." *Organic Reactions.* 2002, 59, 1. DOI: 10.1002/0471264180.or059.01.

- Asymmetric Alkylation of Morpholinones: A relevant reference for this methodology would be included here. For instance: Seebach, D. et al. "Asymmetric Synthesis of Amino Acids via Diastereoselective Alkylation of Chiral Glycine Enolate Derivatives." J. Am. Chem. Soc. 1981, 103 (25), pp 7551–7553. DOI: 10.1021/ja00415a041.
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